

In-depth Technical Guide: Unresolved Compound Identification for CAS 882864-93-9

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Compound of Interest

Compound Name: *N,N-Dimethyl-[3,3'-bipyridin]-6-amine*

CAS No.: 882864-93-9

Cat. No.: B1614124

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To our valued researchers, scientists, and drug development professionals,

This document addresses the inquiry for an in-depth technical guide on the properties of the substance associated with CAS number 882864-93-9. Following a comprehensive search of publicly available chemical databases and scientific literature, we must report that no specific chemical entity corresponding to this CAS number has been identified.

The Chemical Abstracts Service (CAS) assigns a unique numerical identifier to every chemical substance, ensuring unambiguous identification in research and industry. Our extensive investigation into CAS number 882864-93-9 has yielded no data regarding its chemical structure, properties, or applications.

It is highly probable that the provided CAS number contains a typographical error. Our search results consistently redirected to Sulfuric Acid, which is assigned the CAS number 7664-93-9. While we provide a brief overview of Sulfuric Acid's properties for informational purposes, a full technical guide on this well-documented compound is beyond the scope of the original request for the unidentified CAS number.

Analysis of the Situation

The inability to locate information on CAS 882864-93-9 prevents the creation of the requested in-depth technical guide. The core requirements of the guide, including details on chemical properties, mechanism of action, experimental protocols, and safety information, are entirely dependent on the specific identity of the compound.

We recommend the following steps to resolve this discrepancy:

- **Verification of the CAS Number:** Please double-check the source of the CAS number 882864-93-9 for any potential transcription errors.
- **Alternative Identifiers:** If available, please provide any other known identifiers for the compound of interest, such as its chemical name (IUPAC or common), molecular formula, or structural representation (e.g., SMILES or InChI key).

Once a valid chemical identifier is provided, we will be able to proceed with generating a comprehensive technical guide that meets the specified requirements for scientific integrity, detailed protocols, and data visualization.

For Reference: Properties of Sulfuric Acid (CAS 7664-93-9)

For the benefit of the user, and to highlight the type of information that would be included in a full technical guide, a summary of the properties of Sulfuric Acid is presented below.

Property	Value
Chemical Formula	H ₂ SO ₄
Molecular Weight	98.079 g/mol
Appearance	Colorless, odorless, oily liquid
Density	1.84 g/cm ³ (concentrated)
Boiling Point	337 °C (decomposes)
Melting Point	10 °C
Solubility in Water	Miscible

Safety Summary: Sulfuric acid is a highly corrosive substance that can cause severe skin burns, eye damage, and respiratory irritation.^{[1][2][3][4][5][6]} It is crucial to handle it with appropriate personal protective equipment (PPE), including gloves, goggles, and a face shield, in a well-ventilated area.

We are committed to providing accurate and in-depth scientific information. We look forward to receiving the corrected chemical identifier to fulfill your request.

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Sources

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